

Olfactometry Analysis of 2-Isopropyl-5-methylpyrazine: A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Isopropyl-5-methylpyrazine

CAS No.: 13925-05-8

Cat. No.: B088275

[Get Quote](#)

Introduction: The Aromatic Significance of 2-Isopropyl-5-methylpyrazine

2-Isopropyl-5-methylpyrazine is a heterocyclic aromatic organic compound belonging to the pyrazine class.^{[1][2]} These compounds are renowned for their potent and often pleasant aromas, contributing significantly to the flavor profiles of a wide array of thermally processed and fermented foods.^{[3][4][5]} Specifically, **2-Isopropyl-5-methylpyrazine** is characterized by its distinct "green coffee," "nutty," and "earthy" aroma.^{[6][7]} Its presence has been detected in foods such as coffee, potatoes, and cocoa products.^[1] Given its powerful aromatic properties, even at trace concentrations, precise and reliable methods for its sensory analysis are paramount for quality control, flavor development, and off-note identification in the food, beverage, and fragrance industries.

This technical guide provides a detailed framework for the olfactometry analysis of **2-Isopropyl-5-methylpyrazine**, encompassing both fundamental sensory threshold determination and advanced instrumental techniques. The protocols outlined herein are

designed to be self-validating and are grounded in established scientific principles and industry-standard practices.

Chemical and Physical Properties

A foundational understanding of the physicochemical properties of **2-Isopropyl-5-methylpyrazine** is crucial for designing effective analytical protocols.

Property	Value	Source
Molecular Formula	C8H12N2	[2]
Molecular Weight	136.19 g/mol	[2]
Appearance	Colorless to pale yellow clear liquid	[6][7]
Odor Profile	Green coffee, nutty, earthy	[6][7]
Boiling Point	Not explicitly available, but pyrazines are volatile	
Solubility	Soluble in alcohol and water	[7]
FEMA Number	3554	[2][6]

Part 1: Sensory Threshold Determination

The determination of odor thresholds is a cornerstone of olfactometry, providing a quantitative measure of the concentration at which a substance becomes detectable or recognizable. This section details a protocol based on the widely recognized ASTM E679-19 standard, "Standard Practice for Determination of Odor and Taste Thresholds By a Forced-Choice Ascending Concentration Series Method of Limits." [8][9][10]

The "Why": Causality in Experimental Design

The choice of a forced-choice, ascending concentration series method is deliberate. This approach minimizes psychological biases inherent in other methods, such as habituation and expectation errors. By presenting samples in an increasing order of concentration and forcing a

choice, we can more reliably pinpoint the transition from non-detection to detection for each panelist.

Experimental Workflow for Odor Threshold Determination

Caption: Workflow for Odor Threshold Determination.

Detailed Protocol for Odor Threshold Determination

1. Panelist Selection and Training:

- Recruit a panel of 10-15 individuals.
- Screen panelists for their sensory acuity and ability to follow instructions.
- Train panelists on the procedure, ensuring they understand the task is to identify the "different" sample, not necessarily to describe the odor.

2. Sample Preparation:

- Prepare a stock solution of **2-Isopropyl-5-methylpyrazine** in a suitable solvent (e.g., ethanol or propylene glycol).
- Create a series of dilutions in an odor-free medium (e.g., deionized water or air). The concentration should increase geometrically (e.g., by a factor of 2 or 3) between steps.
- The starting concentration should be well below the expected detection threshold.

3. Presentation Method (Forced-Choice):

- For each concentration step, present the panelist with three samples: two blanks (medium only) and one containing the **2-Isopropyl-5-methylpyrazine** dilution.
- The order of presentation should be randomized.
- Instruct the panelist to identify the sample that is different from the other two.

4. Data Recording:

- Record whether the panelist correctly identifies the spiked sample at each concentration step. A correct identification is marked as "+", and an incorrect one as "-".
- Continue presenting samples in ascending order of concentration until the panelist correctly identifies the spiked sample in two consecutive presentations.

5. Best-Estimate Threshold (BET) Calculation:

- For each panelist, the individual BET is the geometric mean of the last incorrect concentration and the first correct concentration.
 - Formula: $BET = \sqrt{(\text{Last incorrect concentration} \times \text{First correct concentration})}$

6. Panel Threshold Calculation:

- The overall panel threshold is the geometric mean of the individual BETs.

Part 2: Gas Chromatography-Olfactometry (GC-O)

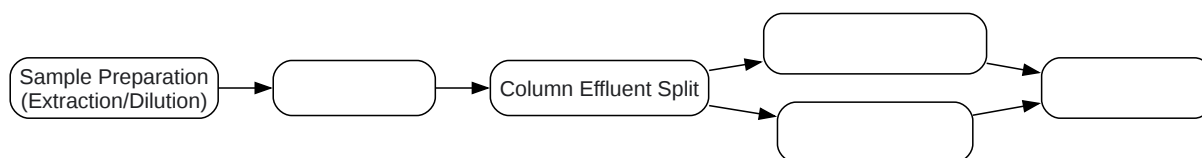
For a more in-depth analysis of complex aromas or to identify specific odor-active compounds in a mixture, Gas Chromatography-Olfactometry (GC-O) is the technique of choice.^{[11][12]} GC-O combines the separation power of gas chromatography with the sensitivity and specificity of the human nose as a detector.^{[12][13]}

The "Why": Unveiling the Aromatic Landscape

GC-O allows us to correlate specific chemical compounds, as they elute from the GC column, with their perceived odor. This is invaluable for:

- Identifying the key aroma contributors in a complex matrix.
- Characterizing the specific odor profile of a pure compound like **2-Isopropyl-5-methylpyrazine**.
- Detecting trace compounds that may be below the detection limit of instrumental detectors but are still sensorially significant.

Experimental Workflow for GC-O Analysis



[Click to download full resolution via product page](#)

Caption: Gas Chromatography-Olfactometry (GC-O) Workflow.

Detailed Protocol for GC-O Analysis

1. Sample Preparation:

- For pure **2-Isopropyl-5-methylpyrazine**, prepare a dilute solution in a suitable solvent (e.g., dichloromethane).
- For complex matrices (e.g., coffee extract), use an appropriate extraction technique such as Solid Phase Microextraction (SPME) or solvent extraction to isolate the volatile compounds.

2. GC System and Conditions:

- Injector: Split/splitless, operated in splitless mode for high sensitivity.
- Column: A non-polar or medium-polarity column is typically suitable for pyrazine analysis (e.g., DB-5 or DB-Wax).
- Oven Program: Start at a low temperature (e.g., 40°C) and ramp up to a final temperature of around 250°C. The specific program should be optimized to achieve good separation of the target analyte from other volatiles.
- Carrier Gas: Helium or hydrogen at a constant flow rate.

3. Effluent Splitting:

- At the end of the GC column, use a Y-splitter to divide the effluent between the instrumental detector (e.g., Mass Spectrometer or Flame Ionization Detector) and the olfactometry port. A typical split ratio is 1:1.

4. Olfactometry Port:

- The transfer line to the olfactometry port should be heated to prevent condensation of the analytes.
- A humidified air stream is mixed with the effluent at the port to prevent nasal dehydration of the assessor.

5. Data Acquisition:

- An assessor sniffs the effluent from the olfactometry port throughout the GC run.
- The assessor records the time, duration, intensity, and a descriptor for each odor perceived. This can be done using specialized software or a simple voice recorder.
- Simultaneously, the instrumental detector records the chromatogram.

6. Data Analysis (Aromagram Construction):

- The sensory data is compiled to create an aromagram, which is a plot of odor intensity or detection frequency versus retention time.
- By aligning the aromagram with the instrumental chromatogram, the peaks corresponding to specific odors can be identified. For **2-Isopropyl-5-methylpyrazine**, the assessor's description should align with its known "green coffee," "nutty," and "earthy" notes.

Trustworthiness and Self-Validation

The protocols described are designed with inherent self-validation checks:

- **Threshold Determination:** The inclusion of blanks in the forced-choice method allows for the monitoring of guessing rates. A high rate of correct identification of blanks may indicate a procedural issue or panelist fatigue.

- GC-O: The simultaneous use of an instrumental detector provides a crucial cross-reference. The retention time of the perceived odor should match the retention time of the **2-Isopropyl-5-methylpyrazine** peak on the instrumental chromatogram. The identity of the peak can be further confirmed by mass spectrometry.

By adhering to these protocols, researchers, scientists, and drug development professionals can generate robust and reliable olfactometry data for **2-Isopropyl-5-methylpyrazine**, contributing to a deeper understanding of its sensory impact.

References

- ASTM E679-19, Standard Practice for Determination of Odor and Taste Thresholds By a Forced-Choice Ascending Concentration Series Method of Limits, ASTM International, West Conshohocken, PA, 2019. [[Link](#)]
- FooDB. (2010). Showing Compound **2-Isopropyl-5-methylpyrazine** (FDB016146). [[Link](#)]
- ASTM International. (2019). E679 Standard Practice for Determination of Odor and Taste Thresholds By a Forced-Choice Ascending Concentration Series Method of Limits. [[Link](#)]
- Nimonik. (2019). Buy ASTM E679-19 in PDF & Print. [[Link](#)]
- National Center for Biotechnology Information. (n.d.). PubChem Compound Summary for CID 61700, **2-Isopropyl-5-methylpyrazine**. [[Link](#)]
- The Good Scents Company. (n.d.). 2-methyl-5-isopropyl pyrazine. [[Link](#)]
- Seitz, E. W. (1970). Odor threshold levels of pyrazine compounds and assessment of their role in flavor of roasted foods. Journal of Food Science, 35(4), 431-434. [[Link](#)]
- Liao, M., Zhao, Y., Xu, Y., Gong, C., & Jiao, S. (2021). Quantitative Analysis of Pyrazines and Their Perceptual Interactions in Soy Sauce Aroma Type Baijiu. Foods, 10(2), 431. [[Link](#)]
- ASTM International. (2019). Determination of Odor and Taste Thresholds By a Forced-Choice Ascending Concentration Series Method of Limits. [[Link](#)]
- Government of Canada. (n.d.). Chemical Substance - **2-Isopropyl-5-methylpyrazine**. [[Link](#)]

- Leffingwell & Associates. (n.d.). Pyrazines. [\[Link\]](#)
- Ferreira, V. (2021). Gas Chromatography Olfactometry. Encyclopedia. [\[Link\]](#)
- Wang, Y., et al. (2025). Analysis of Pyrazine Compounds of Sauce-flavor Baijiu from Different Regions. Shipin gongye ke-ji, 46(11), 263-272. [\[Link\]](#)
- Pickering, G. J., & Lin, J. (2008). Detection thresholds for 2-isopropyl-3-methoxypyrazine in Concord and Niagara grape juice. Journal of food science, 73(6), S262–S266. [\[Link\]](#)
- Spada, F. P., et al. (2024). GC-Olfactometric Analysis as a Tool for Comprehensive Characterization of Aromatic Profiles in Cocoa-Based Beverages with a Natural Chocolate Substitute. Foods, 13(9), 1298. [\[Link\]](#)
- Maga, J. A. (1982). Pyrazines in Foods. CRC Critical Reviews in Food Science and Nutrition, 16(1), 1-48. [\[Link\]](#)
- Blank, I., & Schieberle, P. (1993). Analysis of food flavourings by gas chromatography-olfactometry. Flavour and Fragrance Journal, 8(4), 191-195. [\[Link\]](#)
- Wikipedia. (n.d.). Gas chromatography-olfactometry. [\[Link\]](#)
- McGinley, C. M., & McGinley, M. A. (2003). Measurement and Regulation of Odors in the USA. Proceedings of the Water Environment Federation, 2003(8), 65-80. [\[Link\]](#)
- Krings, U., & Berger, R. G. (2009). Pyrazines: Synthesis and Industrial Application of these Valuable Flavor and Fragrance Compounds. Chemie in unserer Zeit, 43(3), 174-180. [\[Link\]](#)
- Park, S., et al. (2018). Quantitative analysis of 2-methoxy-3,5-dimethylpyrazine as an earthy-musty off-odor compound in drinking water using HS–SPME–GC–MS. Environmental Science and Pollution Research, 25(1), 517-524. [\[Link\]](#)
- Zhang, Y., et al. (2022). Chromatogram of 2-ethyl-5-methyl-pyrazine of four successive HS-SPME extractions from flavor-enhanced peanut oil. Food Chemistry, 373, 131413. [\[Link\]](#)
- Fragrance Material Safety Assessment Center. (2023). isopropylpyrazine, CAS Registry Number 25773-40-4. [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Showing Compound 2-Isopropyl-5-methylpyrazine (FDB016146) - FooDB [foodb.ca]
- 2. 2-Isopropyl-5-methylpyrazine | C₈H₁₂N₂ | CID 61700 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. [researchgate.net](#) [researchgate.net]
- 4. [researchgate.net](#) [researchgate.net]
- 5. [researchgate.net](#) [researchgate.net]
- 6. 2-methyl-5-isopropyl pyrazine, 13925-05-8 [thegoodscentscompany.com]
- 7. parchem.com [parchem.com]
- 8. standards.iteh.ai [standards.iteh.ai]
- 9. store.astm.org [store.astm.org]
- 10. Buy ASTM E679-19 in PDF & Print | Nimonik Standards [standards.nimonik.com]
- 11. encyclopedia.pub [encyclopedia.pub]
- 12. Gas chromatography-olfactometry - Wikipedia [en.wikipedia.org]
- 13. Quantitative Analysis of Pyrazines and Their Perceptual Interactions in Soy Sauce Aroma Type Baijiu - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Olfactometry Analysis of 2-Isopropyl-5-methylpyrazine: A Comprehensive Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b088275/docs#olfactometry-analysis-of-2-isopropyl-5-methylpyrazine-a-comprehensive-technical-guide>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)